

Application Notes and Protocols for Assessing Phenformin Cytotoxicity with MTT Assay

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Compound of Interest

Compound Name: Phenformin

Cat. No.: B089758

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Introduction

Phenformin, a biguanide antihyperglycemic agent, has garnered significant interest in oncology for its potent anticancer properties.^{[1][2]} Its primary mechanism of action involves the inhibition of mitochondrial respiratory chain complex I, leading to cellular energy stress and activation of AMP-activated protein kinase (AMPK).^{[1][2][3]} Activated AMPK subsequently inhibits the mammalian target of rapamycin (mTOR) pathway, a key regulator of cell growth and proliferation.^{[1][2][4][5]} Furthermore, **phenformin** has been shown to induce cell cycle arrest, apoptosis, and modulate other signaling pathways such as the MAPK/ERK pathway.^{[6][7]}

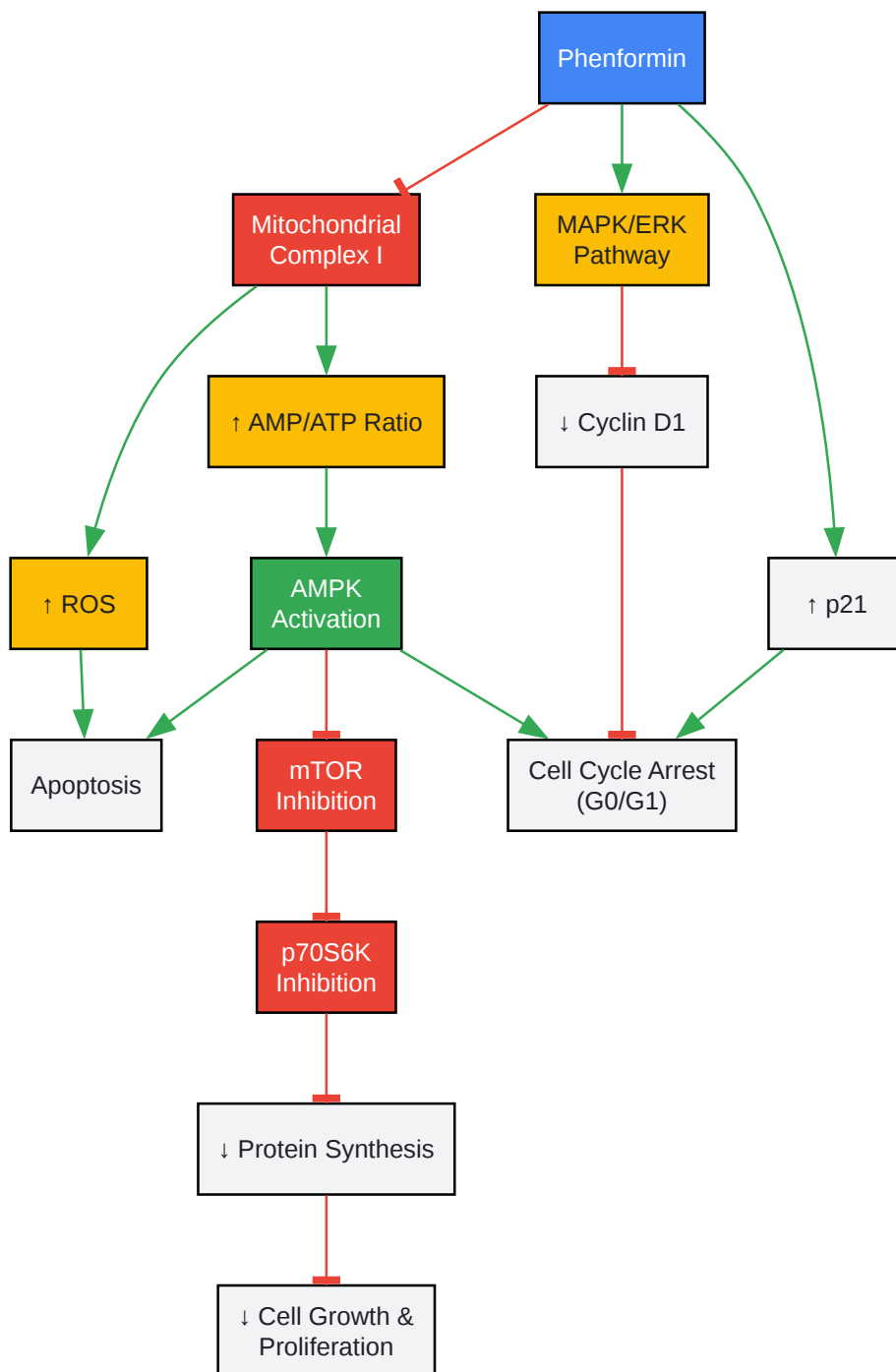
The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a widely used colorimetric method to assess cell viability and cytotoxicity.^[8] This assay relies on the reduction of the yellow tetrazolium salt MTT by mitochondrial dehydrogenases of viable cells into a purple formazan product.^[8] The amount of formazan produced is directly proportional to the number of living cells, providing a quantitative measure of **phenformin**'s cytotoxic effects.

These application notes provide a detailed protocol for assessing **phenformin** cytotoxicity using the MTT assay, along with a summary of reported IC₅₀ values in various cancer cell lines and a visualization of the key signaling pathways involved.

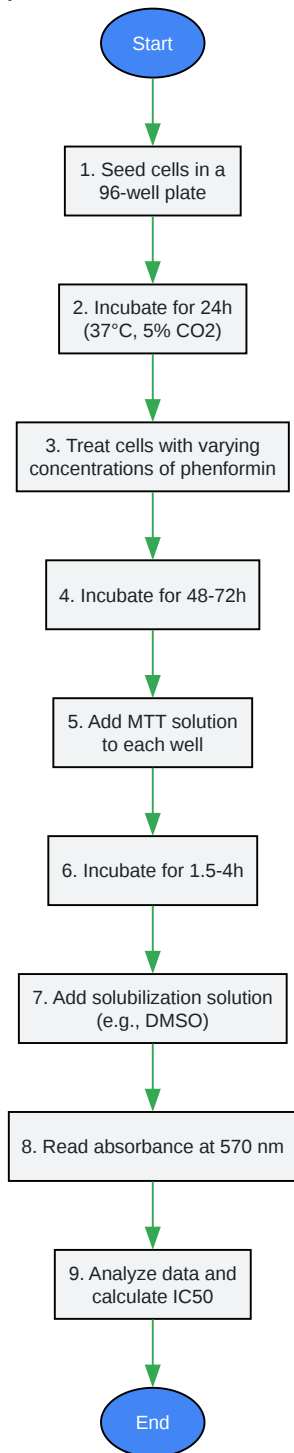
Key Signaling Pathways in Phenformin-Induced Cytotoxicity

Phenformin exerts its anticancer effects through a multi-faceted approach targeting several critical cellular signaling pathways.

Phenformin's Molecular Mechanisms of Action



MTT Assay Workflow for Phenformin Cytotoxicity

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